

Personal protective equipment for handling H-2-Nal-OH

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Compound of Interest

Compound Name: H-2-Nal-OH

Cat. No.: B556735

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Essential Safety and Handling Guide for H-2-Nal-OH

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **H-2-Nal-OH**.

This guide provides crucial safety and logistical information for the proper handling of **H-2-Nal-OH** (3-(2-Naphthyl)-L-alanine), a non-natural amino acid utilized in peptide synthesis and drug development. Adherence to these protocols is essential for ensuring personal safety, maintaining experimental integrity, and minimizing environmental impact. While **H-2-Nal-OH** is not classified as a hazardous substance under normal use conditions, proper laboratory practices are paramount.^{[1][2][3]}

Hazard Identification and Risk Assessment

H-2-Nal-OH is a white to off-white crystalline solid.^{[1][4]} Although it is considered to have low toxicity with no known carcinogenic or mutagenic effects, it may cause skin, eye, and respiratory tract irritation upon contact or inhalation.^{[2][5]} Ingestion may also be harmful.^{[2][5]} A thorough risk assessment should be conducted before commencing any work.

Physical and Chemical Properties:

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₃ NO ₂	[6]
Molecular Weight	215.25 g/mol	[4][7]
Appearance	White to off-white crystalline solid	[1][4]
Melting Point	~240°C (decomposes)	[1]
Solubility	Slightly soluble in water. Soluble in 1 mol/L NaOH.	[1][4]
Storage Temperature	2-8°C, keep in a dark place under an inert atmosphere.	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **H-2-Nal-OH** to prevent direct contact and inhalation of the powder.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. Inspect for tears or punctures before use. [8][9]
Eye Protection	Safety glasses with side shields or chemical splash goggles	Must meet ANSI Z87.1 standards.[9]
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect against skin contact.[8]
Respiratory Protection	Dust mask or respirator	Recommended when handling larger quantities or if there is a risk of generating dust.[2]

Operational Plan for Safe Handling

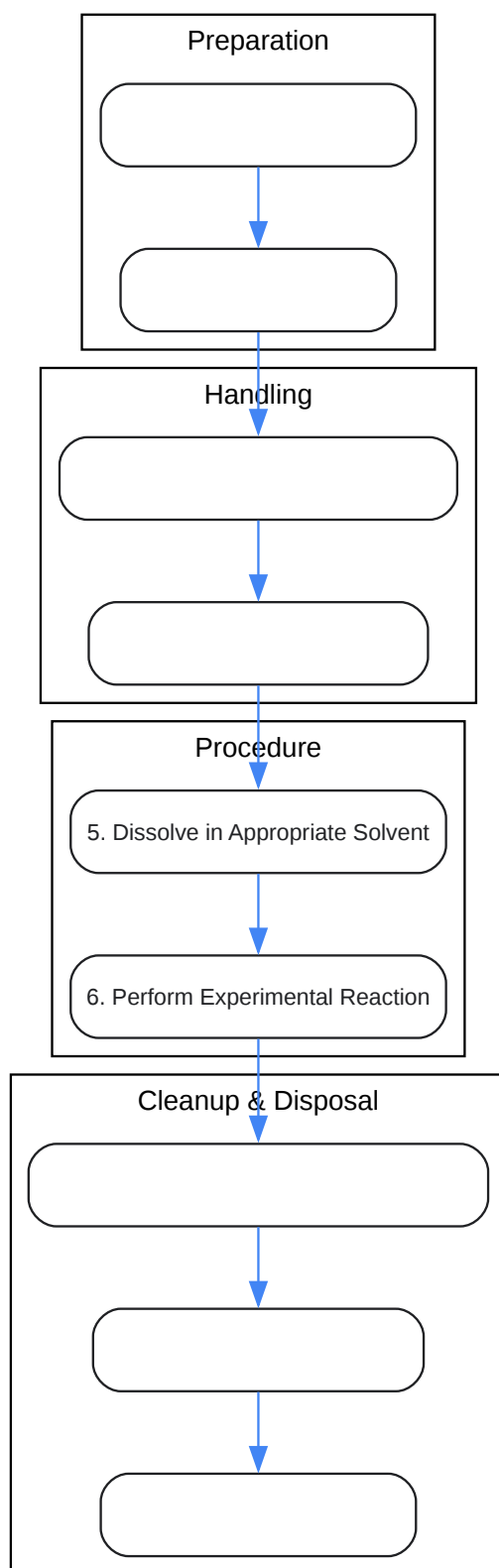
A systematic workflow is crucial for minimizing exposure and ensuring the safe handling of **H-2-Nal-OH**. All operations should be performed in a well-ventilated area, preferably within a certified chemical fume hood.^[8]

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Don all required PPE as specified in the table above.
- Weighing and Transfer:
 - Handle the solid powder carefully to avoid generating dust.
 - Use a chemical fume hood or a ventilated balance enclosure for weighing.
 - Employ appropriate tools such as a spatula or powder funnel for transfers.
- Dissolution (if applicable):
 - If preparing a solution, add the solid **H-2-Nal-OH** to the solvent slowly to avoid splashing.
 - For aqueous solutions, note that solubility is low but can be increased by adjusting the pH with NaOH.^[4]
- Reaction and Work-up:
 - Maintain controlled conditions throughout the experimental process.
 - Keep all reaction vessels properly labeled and sealed when not in use.
- Post-Handling:

- Decontaminate all surfaces and equipment that have come into contact with **H-2-Nal-OH**.
- Wash hands thoroughly with soap and water after removing gloves.

Experimental Workflow for Handling **H-2-Nal-OH**:



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